

Application Notes and Protocols for YJ1206 Stock Solution Preparation and Use

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For Researchers, Scientists, and Drug Development Professionals

Introduction

YJ1206 is a potent and selective orally bioavailable PROTAC (Proteolysis Targeting Chimera) designed to induce the degradation of Cyclin-Dependent Kinase 12 (CDK12) and Cyclin-Dependent Kinase 13 (CDK13).[1][2][3][4][5] As critical regulators of transcriptional elongation and the DNA damage response (DDR), the degradation of CDK12/13 by **YJ1206** leads to impaired transcription, accumulation of DNA damage, cell-cycle arrest, and apoptosis in cancer cells.[2][4][5] These application notes provide a detailed protocol for the preparation of a **YJ1206** stock solution in DMSO, along with guidelines for its use and quality control in downstream applications.

YJ1206: Quantitative Data Summary

The following table summarizes the key quantitative data for **YJ1206**.



Parameter	Value	Source(s)
Molecular Weight	~894.01 g/mol	[2][3][4]
Chemical Formula	C49H52FN11O5	[1]
Solubility in DMSO	50 - 100 mg/mL	[2][6]
IC50 in VCaP cells	12.55 nM	[4][6]
Recommended Storage (Powder)	-20°C for up to 3 years	[2]
Recommended Storage (in DMSO)	-80°C for up to 1 year	[2]

Experimental Protocols

I. Preparation of a 10 mM YJ1206 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YJ1206** in dimethyl sulfoxide (DMSO).

Materials:

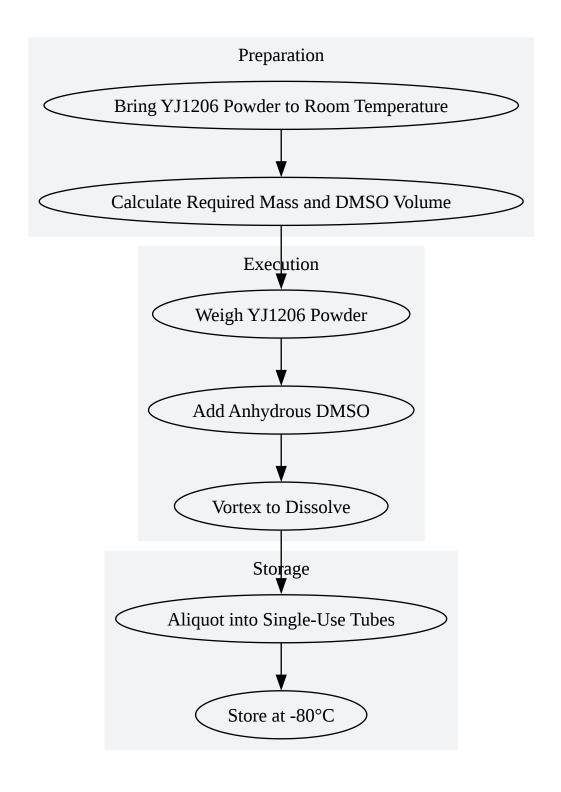
- YJ1206 powder
- Anhydrous/molecular sieve-dried, sterile-filtered DMSO
- Calibrated analytical balance
- · Sterile, amber, polypropylene microcentrifuge tubes
- Vortex mixer
- Pipettors and sterile filter tips

Procedure:



- Pre-weighing Preparation: Before opening, bring the vial of YJ1206 powder to room temperature to prevent condensation of atmospheric moisture.
- Calculation of Required Mass and Volume:
 - To prepare a 10 mM stock solution, the required mass of YJ1206 needs to be calculated.
 The formula to use is: Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular
 Weight (g/mol) x 1000 (mg/g)
 - \circ For example, to prepare 1 mL of a 10 mM stock solution: Mass (mg) = 0.010 mol/L x 0.001 L x 894.01 g/mol x 1000 mg/g = 8.94 mg
- Weighing YJ1206: In a chemical fume hood, carefully weigh out the calculated mass of YJ1206 powder (e.g., 8.94 mg) and transfer it to a sterile amber microcentrifuge tube.
- Dissolution in DMSO:
 - Add the calculated volume of DMSO (e.g., 1 mL for an 8.94 mg mass to make a 10 mM solution) to the tube containing the YJ1206 powder.
 - Cap the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved. Gentle warming (up to 37°C) can be applied if necessary, but always check for compound stability. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
 - \circ To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile amber microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to one year).





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Caption: Workflow for the preparation of YJ1206 stock solution.



II. Quality Control: Confirmation of YJ1206 Activity by Western Blot

This protocol provides a method to confirm the biological activity of the prepared **YJ1206** stock solution by assessing the degradation of CDK12 in a responsive cell line (e.g., VCaP prostate cancer cells).

Materials:

- VCaP cells (or other responsive cell line)
- · Complete cell culture medium
- Prepared YJ1206 stock solution
- DMSO (vehicle control)
- · 6-well cell culture plates
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels, running buffer, and transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies (e.g., anti-CDK12, anti-β-actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:



· Cell Culture and Treatment:

- Seed VCaP cells in 6-well plates and allow them to adhere and reach 70-80% confluency.
- Prepare serial dilutions of YJ1206 in complete culture medium to achieve final concentrations ranging from 1 nM to 500 nM.[1] Include a DMSO-only vehicle control.
- Treat the cells with the different concentrations of YJ1206 and the vehicle control for a predetermined time (e.g., 4-15 hours).[1]

Protein Lysate Preparation:

- After treatment, wash the cells with ice-cold PBS and lyse them in RIPA buffer.
- Clarify the lysates by centrifugation and determine the protein concentration using a BCA assay.

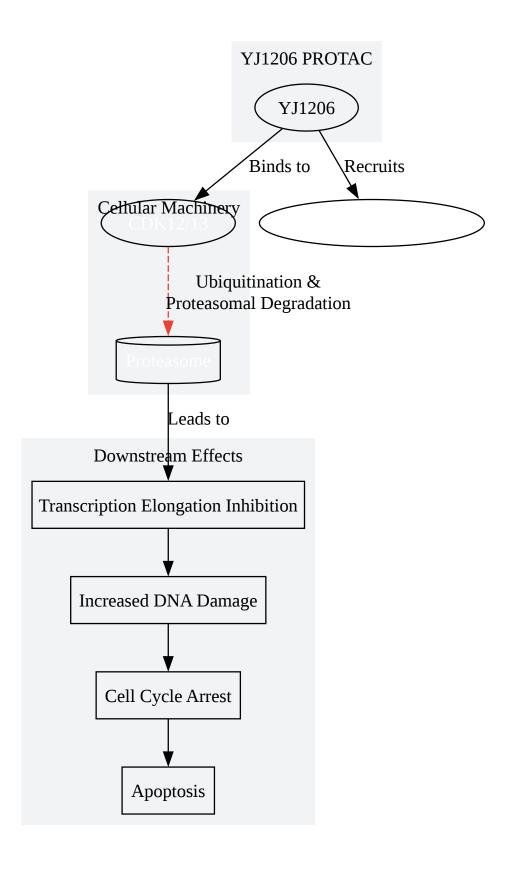
· Western Blotting:

- Normalize the protein concentrations and prepare samples with Laemmli buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane and incubate with primary antibodies against CDK12 and a loading control (e.g., β-actin).
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
- Develop the blot using a chemiluminescent substrate and image the results. A dosedependent decrease in the CDK12 protein band intensity relative to the loading control confirms the activity of the YJ1206 stock solution.

YJ1206 Mechanism of Action

YJ1206 functions as a PROTAC, a heterobifunctional molecule that brings a target protein and an E3 ubiquitin ligase into close proximity. This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of the target protein.





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Caption: YJ1206-mediated degradation of CDK12/13 and its cellular consequences.



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